Technical Support Center: 2-(1-Pyrrolidinylmethyl)-1,4-oxazepane Stability Guide

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Compound of Interest

Compound Name:	*2-(1-Pyrrolidinylmethyl)-1,4-oxazepane*
CAS No.:	*933720-55-9*
Cat. No.:	*B1532684*

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Status: Operational Ticket ID: STAB-OX-PYR-001 Subject: Troubleshooting long-term stability and degradation in biological assays Assigned Specialist: Senior Application Scientist, Chemical Biology Division[1][2]

Introduction

Welcome to the technical support hub for **2-(1-Pyrrolidinylmethyl)-1,4-oxazepane**. This scaffold, often utilized in CNS-targeted drug discovery (specifically as a dopamine D4 receptor ligand) [1], presents unique stability challenges due to the coexistence of a seven-membered oxazepane ether ring and a reactive tertiary pyrrolidine amine.[2]

This guide moves beyond generic advice, addressing the specific physicochemical vulnerabilities of this heterocycle. It is designed to help you differentiate between analytical artifacts and true chemical degradation.[2]

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Part 1: Diagnostic Hub (FAQs)

Q1: My solid sample has turned from white to pale yellow/brown after 3 months at 4°C. Is it still usable?

Diagnosis: Likely Oxidative Degradation (N-Oxide formation & Radical Polymerization). Technical Insight: The tertiary nitrogen on the pyrrolidine ring is electron-rich and susceptible to radical abstraction by atmospheric oxygen, leading to colored radical species and eventual polymerization. While the bulk purity might still be >90%, the colored impurities can be cytotoxic in biological assays. Action:

- Check LC-MS for M+16 (N-oxide) or M+32 (Di-N-oxide) peaks.[1][2]
- Do not use for sensitive IC50 assays. Recrystallize or re-purify via prep-HPLC.

Q2: I see a "ghost peak" at M+16 in my LC-MS chromatogram, but the NMR looks clean. What is happening?

Diagnosis:In-Source Oxidation (Analytical Artifact). Technical Insight: Electrospray Ionization (ESI) sources operating at high voltages can electrochemically oxidize tertiary amines during the analysis [2].[2] If your NMR (specifically the

-protons next to the nitrogen) does not show a shift, the degradation is happening inside the mass spectrometer, not in your vial. Action: Lower the ESI capillary voltage and re-run the sample. If the peak ratio decreases, it is an artifact.

Q3: The compound precipitated out of my PBS buffer (pH 7.4) after 24 hours.

Diagnosis:Free Base Precipitation. Technical Insight: The pyrrolidine nitrogen has a pKa

10.[2]5. At pH 7.4, it is predominantly protonated (soluble).[2] However, the 1,4-oxazepane ring increases lipophilicity (LogP) compared to morpholine analogs [1].[2][3] If the concentration is high (>10 mM), the equilibrium may shift, or the buffer capacity may be insufficient to maintain the protonated state. Action: lowering the stock concentration or switching to a lower pH buffer (e.g., Acetate buffer pH 5.5) for storage, neutralizing only immediately before the assay.

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Part 2: Deep Dive – Degradation Mechanisms

Understanding the failure points of **2-(1-Pyrrolidinylmethyl)-1,4-oxazepane** requires analyzing its two distinct heterocyclic components.

Oxidative Instability (The Primary Threat)

The pyrrolidine moiety is a tertiary amine.[4][5] In the presence of oxygen and light, it undergoes radical autoxidation.

- Step 1: Abstraction of a hydrogen atom from the carbon ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

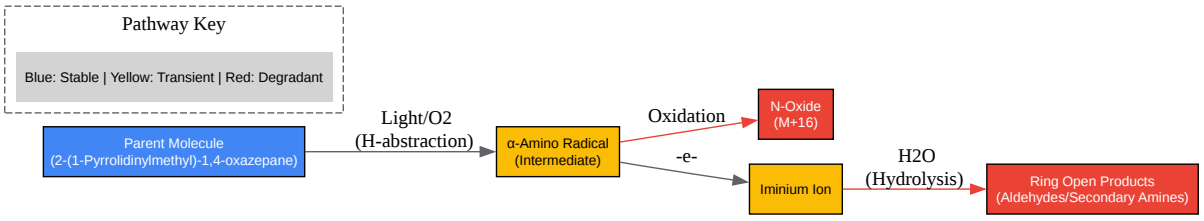
  to the nitrogen.[6]
- Step 2: Reaction with

  to form a hydroperoxide.[2]
- Step 3: Decomposition to an N-oxide or ring-opening via iminium ion hydrolysis.[1][2]

1,4-Oxazepane Ring Stress

While 1,4-oxazepanes are generally more stable than their acyclic counterparts, the seven-membered ring possesses conformational flexibility.[1][2] Under strong acidic conditions, the ether linkage can be protonated, potentially leading to ring-opening hydrolysis, although this is kinetically slower than the amine oxidation.

Visualizing the Degradation Pathway



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Figure 1: Primary oxidative degradation pathways for tertiary cyclic amines. Note that N-oxide formation is reversible under certain reductive conditions, but ring opening is irreversible.[1][2]

Part 3: Validated Experimental Protocols

Protocol A: Stability-Indicating HPLC Method

Use this protocol to validate the purity of your lot before starting long-term biological experiments.[1][2]

Parameter	Condition
Column	C18 Reverse Phase (e.g., Waters XBridge), 3.5 µm, 4.6 x 100 mm
Mobile Phase A	10 mM Ammonium Bicarbonate (pH 10.[1][2]0) [Note: High pH ensures amine is deprotonated for better peak shape]
Mobile Phase B	Acetonitrile
Gradient	5% B to 95% B over 15 minutes
Flow Rate	1.0 mL/min
Detection	UV at 210 nm (Amine absorption) and 254 nm (if aromatic tags present)
Pass Criteria	Single peak >98% area; No new peaks at RRT (Relative Retention Time) 0.8-0.9 (typical for N-oxides).[1][2]

Protocol B: Forced Degradation (Stress Testing)

Perform this if you are developing a new formulation or stock solution.[2]

- Oxidative Stress: Dissolve compound to 1 mg/mL.[2] Add 3%

  .[2][7] Incubate at RT for 4 hours.

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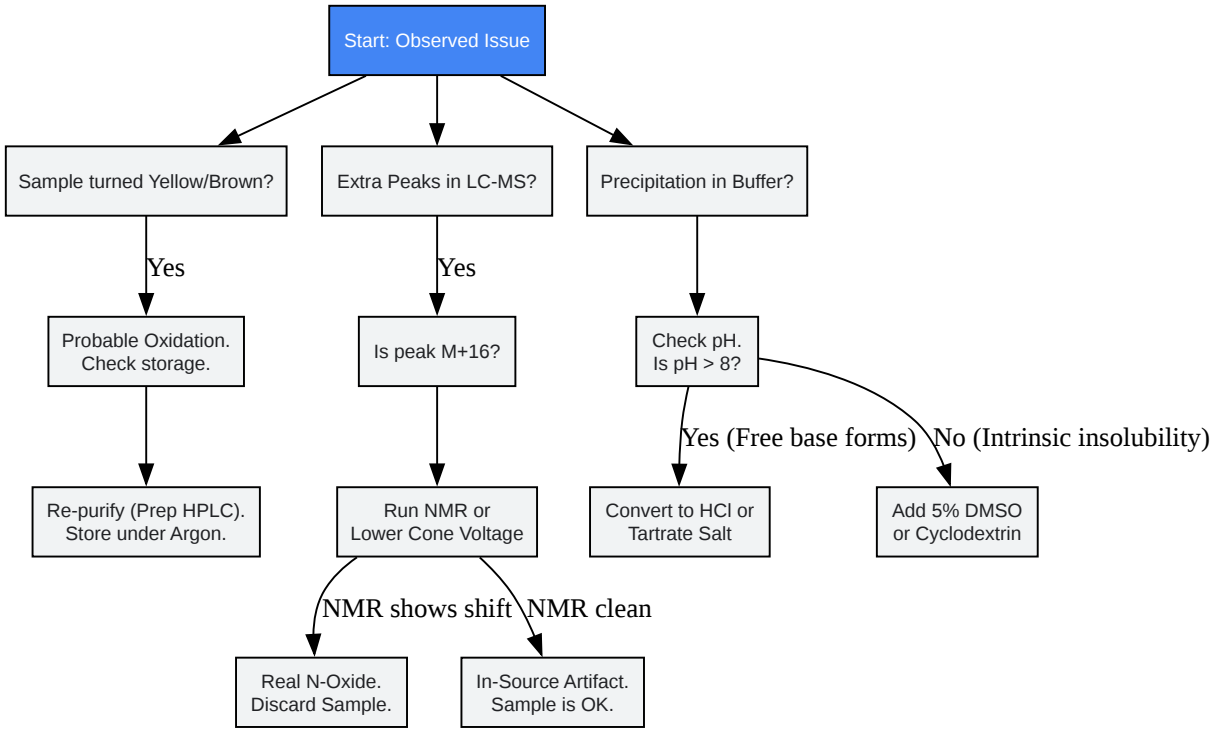
- Expected Result: Appearance of M+16 peak (N-oxide).[1][2]

- Acid Hydrolysis: Dissolve to 1 mg/mL in 0.1 N HCl. Heat at 60°C for 24 hours.
  - Expected Result: Potential ring opening of the oxazepane (check for mass shifts corresponding to hydration).

- Photostability: Expose solid sample to UV light (ICH Q1B standard) for 24 hours.
  - Expected Result: Yellowing (radical polymerization).[2]

Part 4: Troubleshooting Decision Tree

Use this logic flow to resolve stability issues in real-time.



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Figure 2: Decision matrix for troubleshooting common stability anomalies.

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  - Source: International Council for Harmonisation (ICH).[2][9] (2003).[2][9] Q1A(R2): Stability Testing of New Drug Substances and Products.
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  - (Cited via Search Context 1.9)[1][2]

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